

physical and chemical properties of deuterated Hexazinone

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Compound of Interest

Compound Name: *Hexazinone-d6*

Cat. No.: *B1449090*

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An In-Depth Technical Guide to the Physical and Chemical Properties of Deuterated Hexazinone

Introduction

Deuterated Hexazinone, specifically **Hexazinone-d6** (dimethyl-d6-amino), is a stable isotope-labeled version of the herbicide Hexazinone.^[1] Hexazinone is a non-selective, broad-spectrum herbicide belonging to the triazine chemical class, used for pre- and post-emergence weed control in agriculture, forestry, and industrial land management.^[2] The incorporation of deuterium, a stable isotope of hydrogen, into the hexazinone molecule makes it an invaluable tool in analytical chemistry, particularly as an internal standard for quantitative analysis by mass spectrometry.^{[3][4]} This guide provides a comprehensive overview of the physical and chemical properties of deuterated Hexazinone, its mechanism of action, and relevant experimental protocols for its analysis.

Physical and Chemical Properties

The physical and chemical properties of deuterated Hexazinone are summarized below. Data for the unlabeled compound are provided for comparison.

General Properties

Property	Deuterated Hexazinone (Hexazinone-d6)	Unlabeled Hexazinone	Citation(s)
IUPAC Name	6-[bis(trideuteriomethyl)amino]-3-cyclohexyl-1-methyl-1,3,5-triazine-2,4-dione	3-cyclohexyl-6-(dimethylamino)-1-methyl-1,3,5-triazine-2,4-dione	[5]
CAS Number	1219804-22-4	51235-04-2	
Molecular Formula	C ₁₂ H ₁₄ D ₆ N ₄ O ₂	C ₁₂ H ₂₀ N ₄ O ₂	
Molecular Weight	258.35 g/mol	252.31 g/mol	

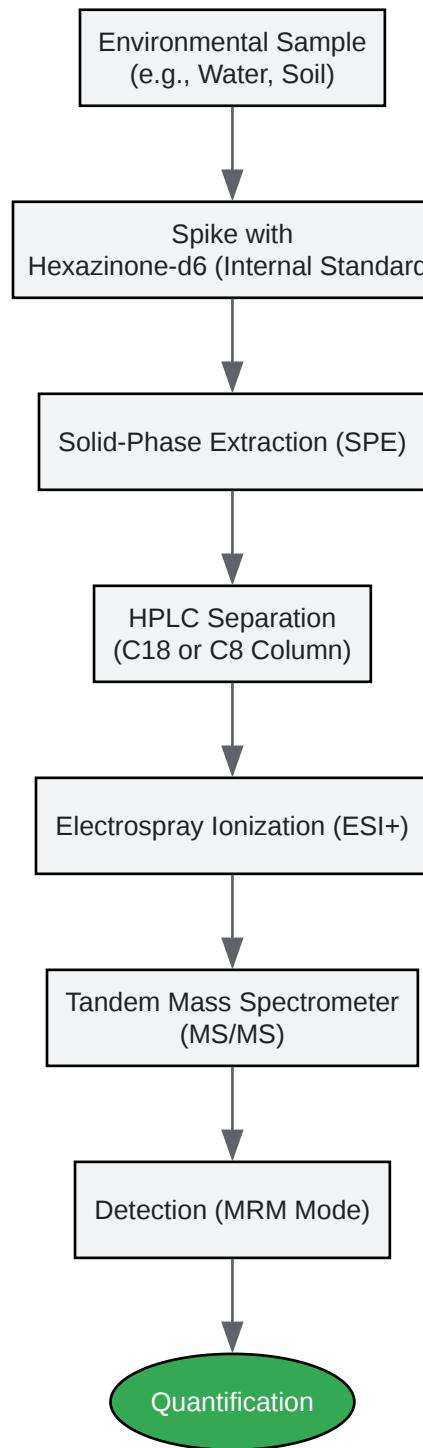
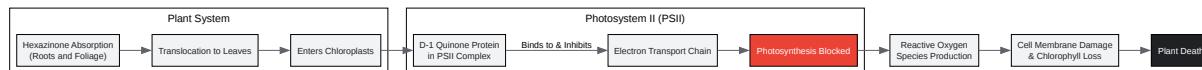
Physical Characteristics

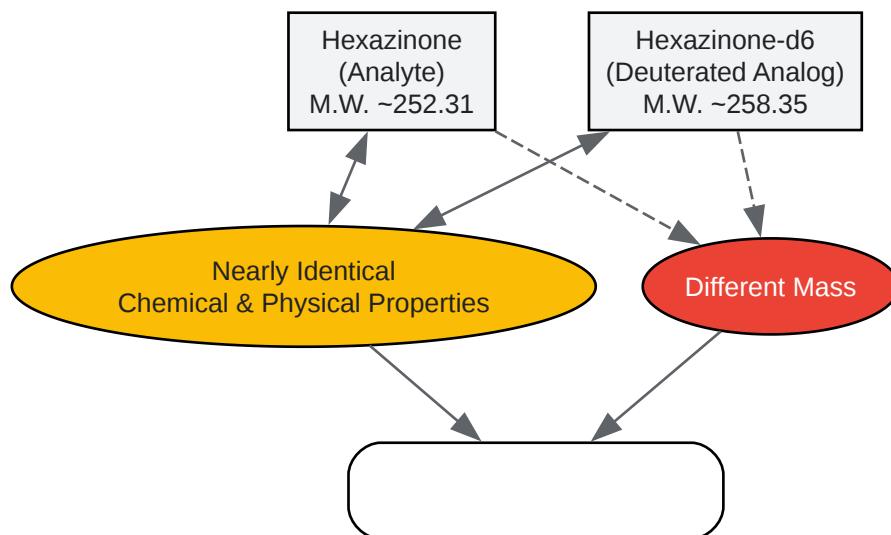
Property	Deuterated Hexazinone (Hexazinone-d6)	Unlabeled Hexazinone	Citation(s)
Appearance	White Solid	White crystalline solid	
Melting Point	96 - 98°C	116°C	
Solubility	Not specified, but likely similar to unlabeled	Soluble in water	
Storage	Hygroscopic, -20°C Freezer, Under inert atmosphere	Store at room temperature	

Mechanism of Action

Hexazinone functions as a nonselective herbicide by inhibiting photosynthesis. It is absorbed by the roots and foliage of plants and translocated to the leaves. In the chloroplasts, Hexazinone binds to the D-1 quinone protein of the photosystem II (PSII) complex, which blocks the electron transport chain. This disruption prevents the conversion of light energy into

chemical energy, leading to the production of reactive oxygen species that damage cell membranes, causing a loss of chlorophyll, leakage of cellular contents, and ultimately, plant death. The deuteration in **Hexazinone-d6** does not alter this biological mechanism of action.





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